

H-DL-Val-OMe.HCl molecular weight and formula

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Compound of Interest

Compound Name: **H-DL-Val-OMe.HCl**

Cat. No.: **B104609**

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Physicochemical Properties

The fundamental molecular characteristics of **H-DL-Val-OMe.HCl** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₄ ClNO ₂	[1] [2] [3]
Molecular Weight	167.63 g/mol	[1] [2]

Note: The provided data pertains to the hydrochloride salt form of DL-Valine methyl ester. The DL-form indicates a racemic mixture of both D- and L-enantiomers. The molecular formula and weight are identical for the individual D- and L-isomers as well.[\[3\]](#)[\[4\]](#)[\[5\]](#)

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